

Proper Disposal of NS13001: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NS13001

Cat. No.: B609648

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Essential Safety and Logistical Information for the Disposal of **NS13001**

This document provides procedural guidance for the proper disposal of **NS13001**, a potent and selective positive allosteric modulator of SK2 and SK3 channels. Due to its hazardous properties, it is imperative that researchers, scientists, and drug development professionals adhere to strict safety protocols and consult with their institution's Environmental Health and Safety (EHS) department for specific disposal requirements in accordance with local, state, and federal regulations.

Quantitative Data Summary

For ease of reference, the following table summarizes key quantitative data for **NS13001**.

Property	Value	Source(s)
Chemical Formula	C ₁₇ H ₁₆ ClN ₇	[1][2]
Molecular Weight	353.8 g/mol	[1]
Appearance	Solid	[1][3]
CAS Number	1063331-94-1	[1]
Solubility	DMF: 20 mg/ml, DMSO: 20 mg/ml, Ethanol: 0.5 mg/ml, PBS (pH 7.2): 0.3 mg/ml	[1]
GHS Hazard Codes	H302, H372, H317, H334, H350	[2]
GHS Precautionary Code (Disposal)	P501	[2]

Hazard Profile and Safety Precautions

NS13001 is classified with several hazard statements, indicating potential health risks.[2] It is crucial to handle this compound with appropriate personal protective equipment (PPE), including gloves, lab coats, and eye protection. All handling should occur in a well-ventilated area or a chemical fume hood.

The GHS hazard codes associated with **NS13001** indicate the following potential hazards:

- H302: Harmful if swallowed.
- H372: Causes damage to organs through prolonged or repeated exposure.
- H317: May cause an allergic skin reaction.
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
- H350: May cause cancer.

The precautionary statement P501 mandates that the contents and container must be disposed of in accordance with local, regional, national, and international regulations.[2]

Step-by-Step Disposal Protocol

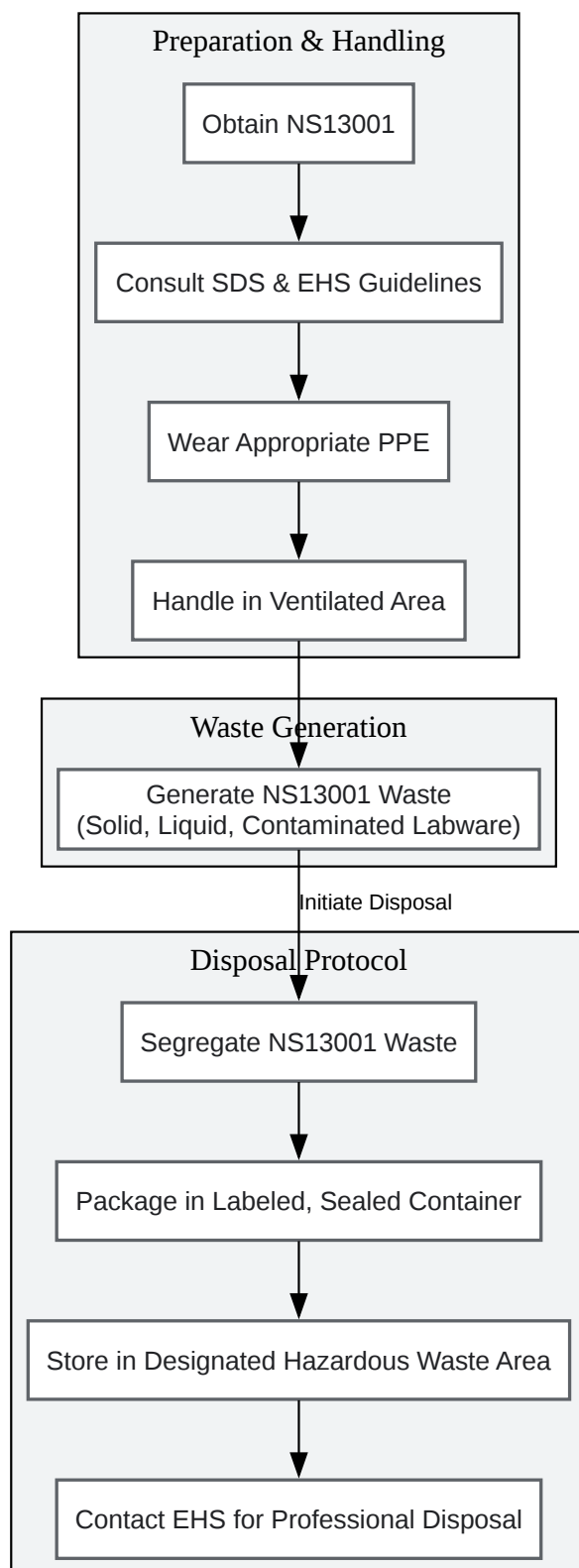
The following protocol provides a general framework for the disposal of **NS13001**. This is not a substitute for institution-specific protocols and EHS consultation.

- Consult Safety Data Sheet (SDS) and EHS: Before beginning any disposal procedure, obtain the specific SDS for **NS13001** from the manufacturer and consult with your institution's EHS department. They will provide guidance based on the specific quantities and forms of waste (e.g., pure compound, solutions, contaminated labware).
- Segregate Waste: Do not mix **NS13001** waste with other chemical waste streams unless explicitly permitted by your EHS department. Create a designated and clearly labeled waste container for all **NS13001**-related materials.
- Package Waste Securely:
 - Solid Waste: Place solid **NS13001** and any contaminated disposable labware (e.g., weigh boats, pipette tips) into a primary container that is chemically resistant and can be securely sealed. This primary container should then be placed in a secondary, larger container with a clear "Hazardous Waste" label.
 - Liquid Waste: Collect solutions containing **NS13001** in a designated, leak-proof, and chemically compatible container. Ensure the container is properly labeled with the chemical name, concentration, and any other required hazard information. Do not overfill the container.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**NS13001**," and any other information required by your institution and local regulations.
- Storage Pending Disposal: Store the sealed and labeled waste containers in a designated, secure, and well-ventilated area away from incompatible materials. Follow your institution's guidelines for the temporary storage of hazardous chemical waste.

- Arrange for Professional Disposal: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of **NS13001** down the drain or in regular trash.

Experimental Workflow and Disposal Decision-Making

The following diagram illustrates the logical workflow for the proper handling and disposal of **NS13001**.



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Caption: Logical workflow for the safe handling and disposal of **NS13001**.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. NS13001 | 1063331-94-1 | NSB33194 | Biosynth [biosynth.com]
- 3. apexbt.com [apexbt.com]
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